

An In-depth Technical Guide to the Physicochemical Properties of Elephantin

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Compound of Interest

Compound Name: *Elephantin*

Cat. No.: *B1204348*

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Abstract

Elephantin, a germacrane sesquiterpenoid lactone isolated from the plant *Elephantopus elatus*, has demonstrated significant antineoplastic properties. This technical guide provides a comprehensive overview of the physicochemical characteristics of **Elephantin**, its isolation and characterization, and its proposed mechanism of action. All quantitative data are summarized for clarity, and detailed experimental protocols, where available, are described. Visualizations of key workflows and signaling pathways are provided to facilitate understanding.

Physicochemical Properties

Elephantin is a complex natural product with the molecular formula $C_{20}H_{22}O_7$. [1] Its chemical structure and key physicochemical properties are summarized in the tables below.

Table 1: General and Structural Properties of **Elephantin**

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₂ O ₇	PubChem CID: 442205 [1]
Molecular Weight	374.4 g/mol	PubChem CID: 442205 [1]
IUPAC Name	[(1R,3R,5R,6S,10R,11S)-3-methyl-9-methyldiene-8,14-dioxo-4,7,15-trioxatetracyclo[11.2.1.0 ^{3,5} .0 ^{6,10}]hexadec-13(16)-en-11-yl] 3-methylbut-2-enoate	PubChem CID: 442205 [1]
SMILES	<chem>CC(=CC(=O)O[C@H]1CC2=C- -INVALID-LINK-- [C@@H]4[C@@H]1C(=C)C(=O)O4)C">C@@HOC2=O)C</chem>	PubChem CID: 442205
CAS Number	21899-50-3	J-GLOBAL

Table 2: Physicochemical Data for **Elephantin**

Property	Value	Experimental Conditions/Notes
Melting Point	242-244 °C	Crystalline solid
Boiling Point	Data not available	Likely decomposes at high temperatures
Solubility	Soluble in chloroform, acetone, and ethyl acetate. Sparingly soluble in ether and benzene. Insoluble in water and petroleum ether.	General solubility profile for sesquiterpenoid lactones

Spectral Data

The structure of **Elephantin** was elucidated using a combination of spectroscopic techniques. The key spectral data are summarized below.

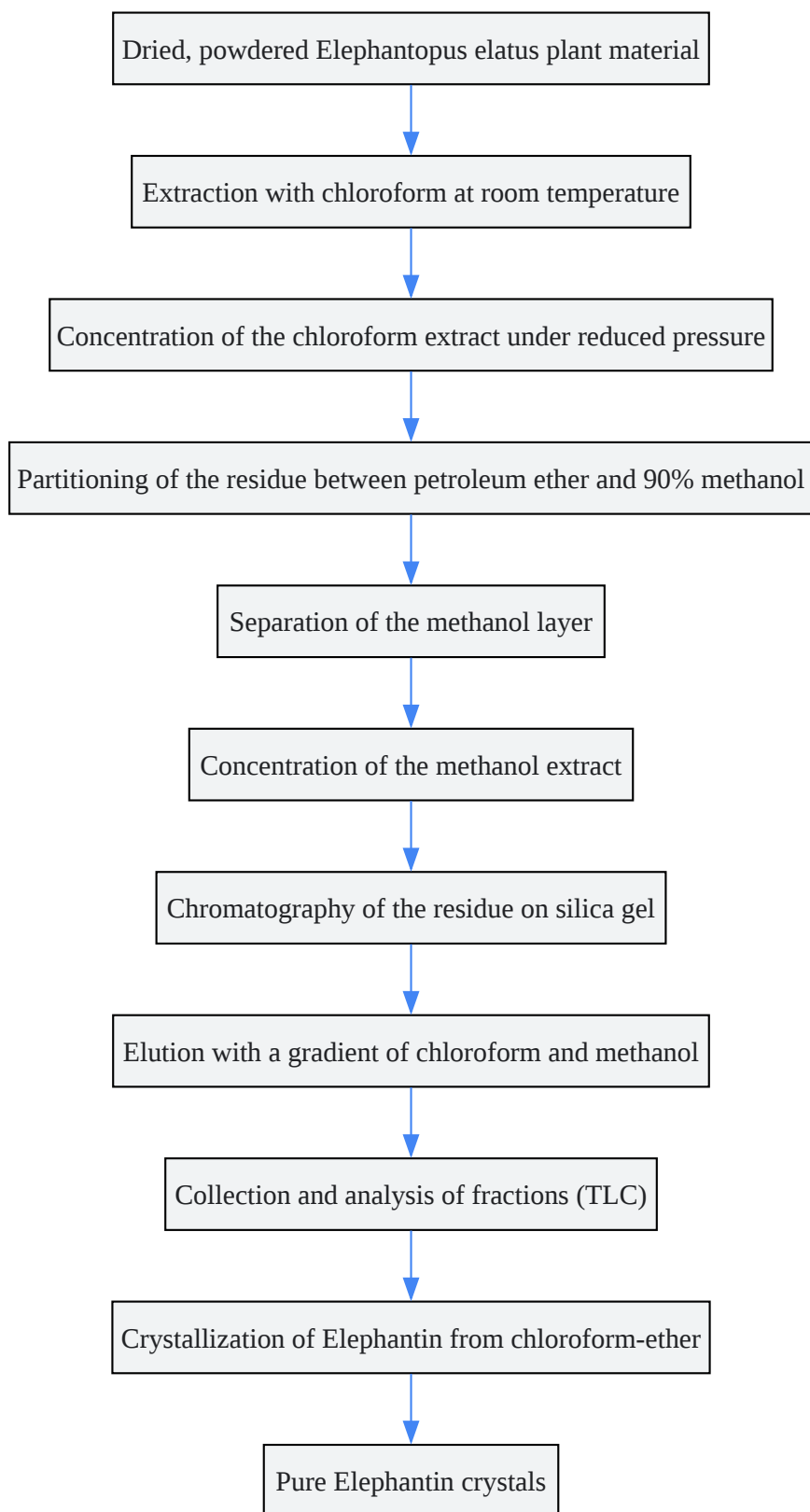
Table 3: Summary of Spectral Data for **Elephantin**

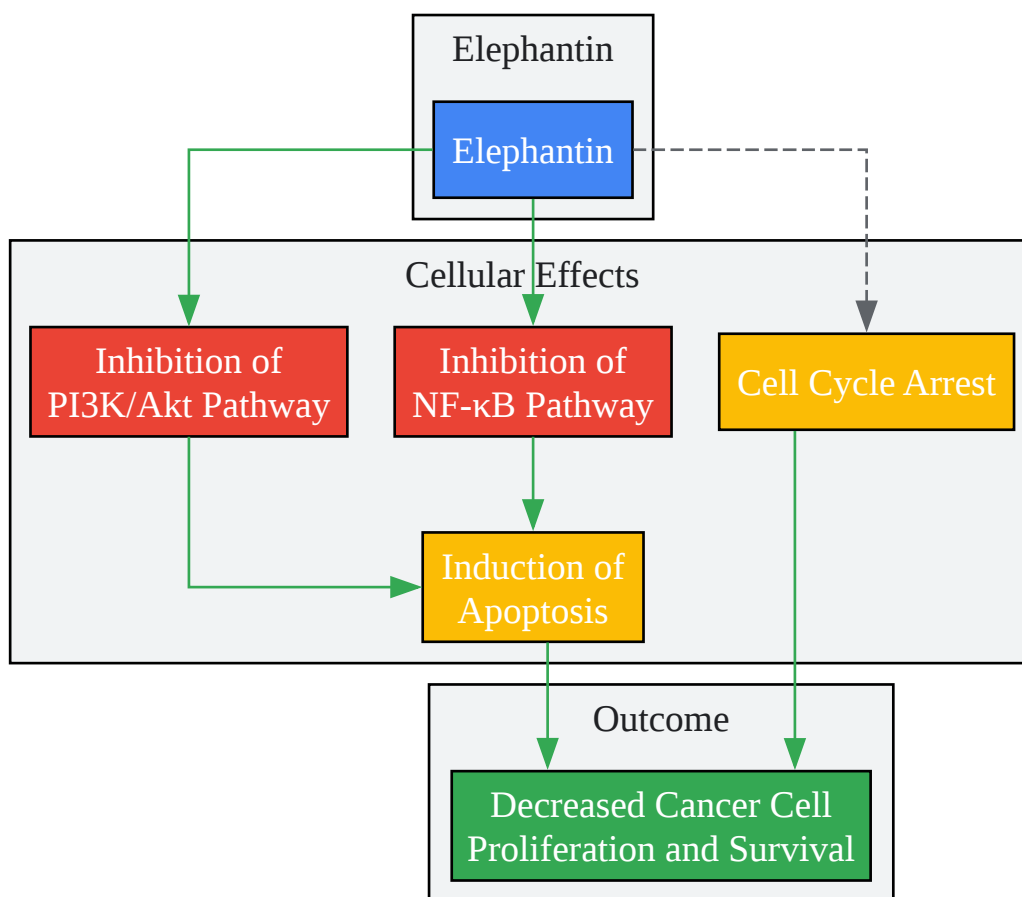
Spectroscopic Method	Key Observations
Infrared (IR) Spectroscopy	Peaks characteristic of hydroxyl, γ -lactone, α,β -unsaturated ester, and epoxide functionalities.
^1H Nuclear Magnetic Resonance (NMR) Spectroscopy	Signals corresponding to the various protons in the complex germacrane skeleton, including olefinic and methyl protons.
^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy	Resonances confirming the presence of 20 carbon atoms, including carbonyls of the lactone and ester groups, and carbons of the epoxide ring.
Mass Spectrometry (MS)	High-resolution mass spectrometry supports the molecular formula $\text{C}_{20}\text{H}_{22}\text{O}_7$. [1] Fragmentation patterns provide further structural information.

Experimental Protocols

Isolation and Purification of **Elephantin**

The following is a generalized protocol for the isolation and purification of **Elephantin** from *Elephantopus elatus*, based on established methods for isolating sesquiterpenoid lactones.





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References

- 1. researchgate.net [researchgate.net]
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